

# Usp7-IN-8 showing poor efficacy in vivo

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## Compound of Interest

Compound Name: Usp7-IN-8

Cat. No.: B8144816

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## Technical Support Center: Usp7-IN-8

This technical support center provides troubleshooting guidance and frequently asked questions for researchers encountering poor in vivo efficacy with **Usp7-IN-8**. The information is compiled from established principles of drug development and published data on various USP7 inhibitors.

## Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for USP7 inhibitors like **Usp7-IN-8**?

A1: Ubiquitin-specific protease 7 (USP7) is a deubiquitinating enzyme (DUB) that removes ubiquitin tags from substrate proteins, thereby preventing their degradation by the proteasome. [1][2][3] USP7 plays a critical role in regulating the stability of proteins involved in various cellular processes, including DNA repair, cell cycle control, and immune responses. [1][2][3][4] A primary mechanism of action for USP7 inhibitors in cancer is the destabilization of MDM2, an E3 ligase that ubiquitinates the tumor suppressor p53. [5][6][7] By inhibiting USP7, MDM2 is degraded, leading to the stabilization and activation of p53, which can induce apoptosis and cell cycle arrest in tumor cells. [5][8][9] USP7 also regulates the stability of other cancer-related proteins such as PTEN, FOXF3, and c-Myc. [10][11]

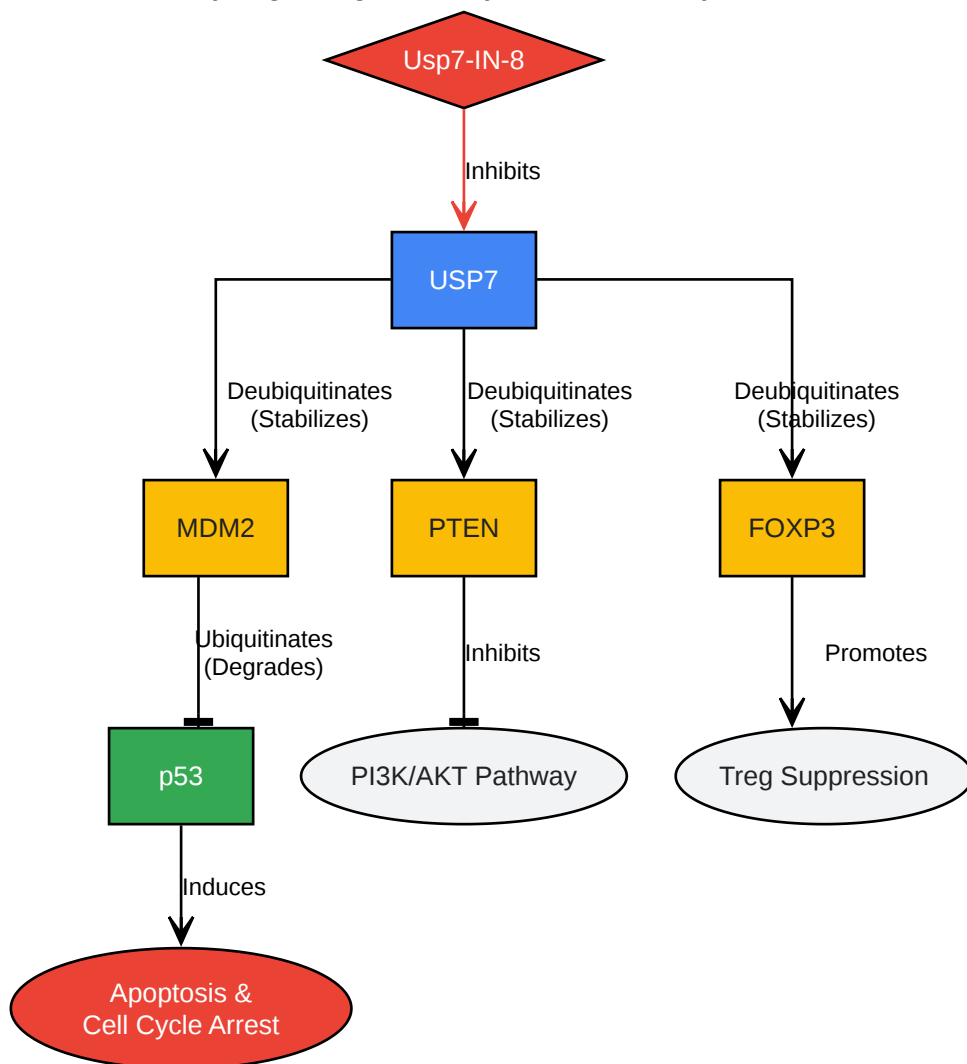
Q2: What are the known signaling pathways affected by USP7 inhibition?

A2: USP7 inhibition impacts several critical signaling pathways in cancer cells. [4][10][12] The most well-documented is the p53-MDM2 pathway. [5][6][7] Additionally, USP7 is involved in the PI3K-AKT-mTOR pathway through its regulation of PTEN, the Wnt/ $\beta$ -catenin pathway, and the

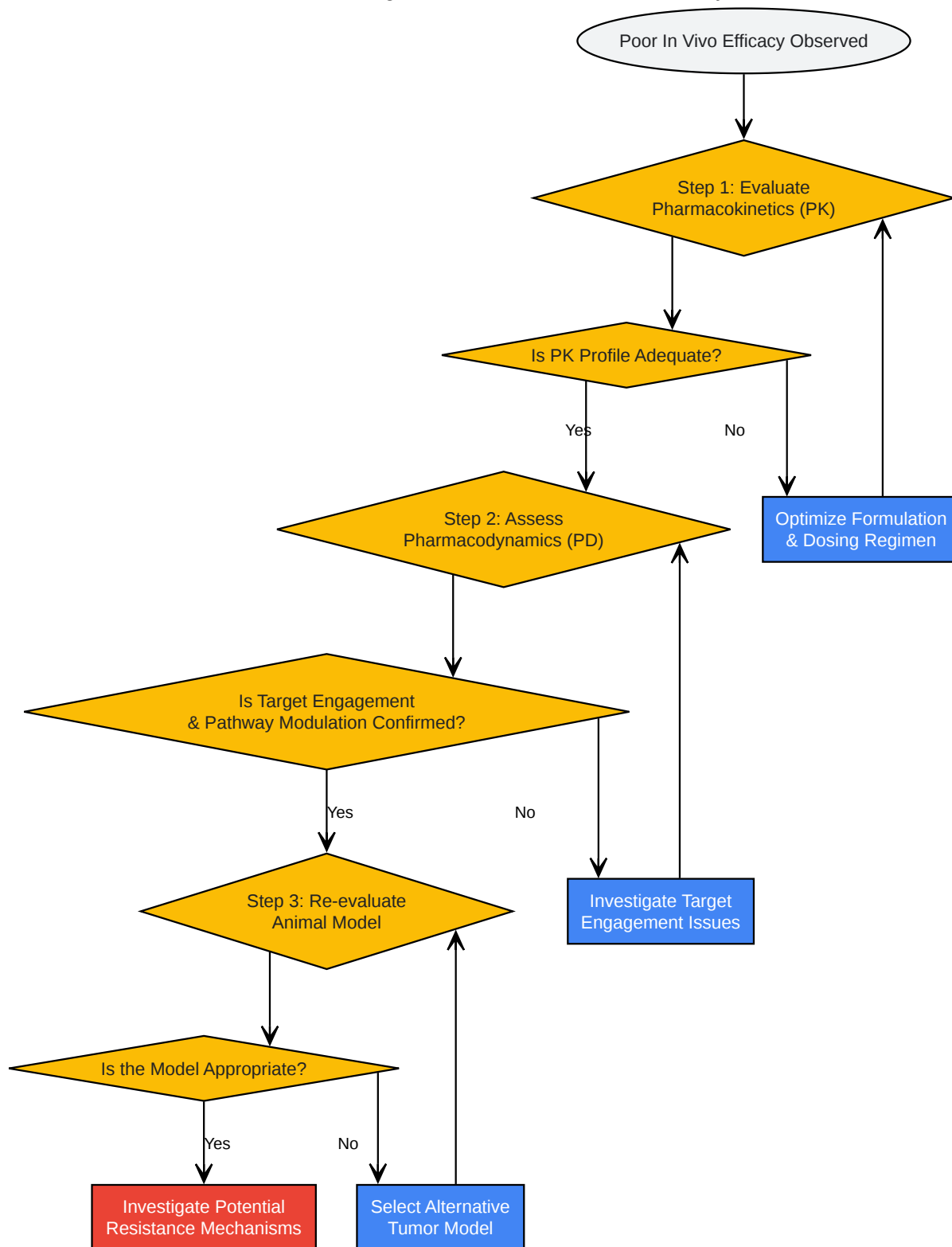
NF- $\kappa$ B signaling pathway.[6][10][12] It also plays a role in DNA damage response pathways by stabilizing proteins like Rad18 and Chk1.[1][10]

## USP7 Signaling Pathway

## Key Signaling Pathways Modulated by USP7



## Troubleshooting Workflow for Poor In Vivo Efficacy

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